

# Technical Guide: 5-(Dichloromethyl)-2-fluoropyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-(Dichloromethyl)-2-fluoropyridine

Cat. No.: B8387855

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This technical guide provides a concise overview of the physicochemical properties and theoretical synthesis of **5-(Dichloromethyl)-2-fluoropyridine**. Due to the limited availability of published experimental data for this specific compound, this document focuses on predicted characteristics and plausible synthetic routes derived from analogous chemical transformations.

## Core Physicochemical Properties

**5-(Dichloromethyl)-2-fluoropyridine** is a halogenated pyridine derivative. Its key identifying information and calculated properties are summarized below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub> FN
Molecular Weight	~179.97 g/mol [1]
IUPAC Name	5-(Dichloromethyl)-2-fluoropyridine
CAS Number	Not assigned

The molecular weight is calculated based on the atomic masses of its constituent elements: Carbon (6 × 12.01), Hydrogen (4 × 1.01), Chlorine (2 × 35.45), Fluorine (1 × 19.00), and

Nitrogen ( $1 \times 14.01$ )[1].

## Comparative Analysis with Related Compounds

To provide context, the following table compares the predicted properties of **5-(Dichloromethyl)-2-fluoropyridine** with those of structurally related compounds.

Property	5-(Dichloromethyl)-2-fluoropyridine (Predicted)	5-(Chloromethyl)-2-fluoropyridine	2-Chloro-5-(trichloromethyl)pyridine
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub> FN	C <sub>6</sub> H <sub>5</sub> ClFN	C <sub>6</sub> H <sub>3</sub> Cl <sub>4</sub> N
Molecular Weight (g/mol)	179.97[1]	145.56[1]	230.88
Boiling Point (°C)	210–215 (estimated) [1]	192–195[1]	~233
Solubility	Moderate in polar aprotic solvents; limited water solubility[1]	Soluble in DMSO, THF[1]	Insoluble in water

The presence of the dichloromethyl group is expected to create a strong electron-withdrawing effect, influencing the electronic distribution of the pyridine ring[1].

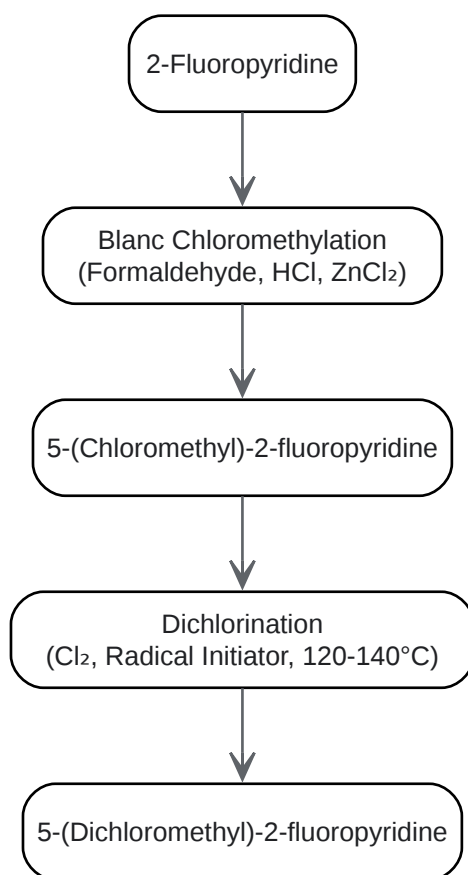
## Theoretical Synthetic Pathways

While no direct, peer-reviewed synthesis protocols for **5-(Dichloromethyl)-2-fluoropyridine** have been published, two plausible synthetic routes can be proposed based on established chemical reactions[1].

### Route 1: Sequential Chlorination

This pathway involves a two-step process starting from 2-fluoropyridine.

Experimental Workflow: Sequential Chlorination



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Caption: A potential two-step synthesis of **5-(Dichloromethyl)-2-fluoropyridine**.

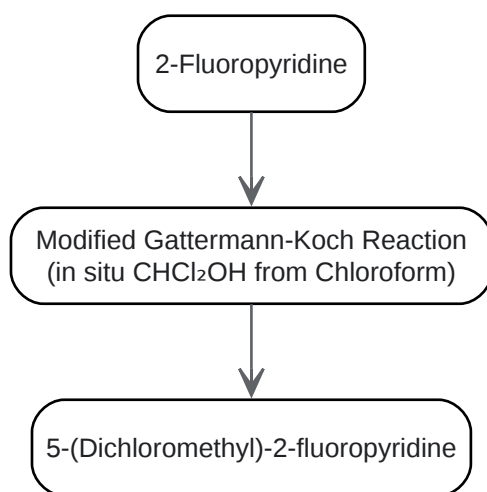
#### Methodology:

- Chloromethylation: 2-Fluoropyridine would first undergo a Blanc chloromethylation reaction using formaldehyde and hydrogen chloride in the presence of a Lewis acid catalyst such as zinc chloride. This step is designed to introduce a chloromethyl group at the 5-position of the pyridine ring, yielding 5-(chloromethyl)-2-fluoropyridine[1].
- Dichlorination: The resulting intermediate, 5-(chloromethyl)-2-fluoropyridine, would then be treated with chlorine gas under radical initiation conditions (e.g., using methyl ethyl ketone peroxide) at an elevated temperature of 120–140°C. This would convert the monochlorinated methyl group into the desired dichloromethyl group[1].

## Route 2: Direct Dichloromethylation

This theoretical approach would form the dichloromethyl group in a single step.

#### Experimental Workflow: Direct Dichloromethylation



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Caption: A proposed single-step synthesis via a modified Gattermann-Koch reaction.

Methodology: This route would involve a modified Gattermann-Koch reaction.

Dichloromethanol ( $\text{CHCl}_2\text{OH}$ ), generated in situ from chloroform, would act as the electrophile to directly introduce the dichloromethyl group onto the 2-fluoropyridine ring<sup>[1]</sup>.

## Biological Activity and Applications

There is no available literature describing the biological activity, signaling pathways, or specific applications of **5-(Dichloromethyl)-2-fluoropyridine**. Research on related fluorinated pyridines suggests potential roles as intermediates in the synthesis of agrochemicals and pharmaceuticals; however, any such application for the title compound remains speculative.

## Conclusion

**5-(Dichloromethyl)-2-fluoropyridine** is a compound with a calculated molecular weight of approximately 179.97 g/mol. While its synthesis is theoretically achievable through pathways such as sequential chlorination or direct dichloromethylation, there is a notable absence of published experimental protocols, characterization data, and biological studies. This guide

provides a foundational understanding based on theoretical chemistry and data from analogous compounds, highlighting an area for potential future research and development.

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## References

- 1. 5-(Dichloromethyl)-2-fluoropyridine () for sale [vulcanchem.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

